

A Comparative Guide to Tin-Based and Lead-Based Perovskite Solar Cells

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Compound of Interest

Compound Name: Indium(i)iodide

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The rapid evolution of perovskite solar cells (PSCs) has positioned them as a formidable contender in the next generation of photovoltaic technologies. Their high power conversion efficiencies (PCEs) and low-cost solution processability have garnered significant attention from the research community. The most common and highest-performing PSCs to date are based on lead (Pb) halide perovskites. However, the inherent toxicity of lead poses a significant environmental and health concern, hindering their large-scale commercialization. This has spurred the development of lead-free alternatives, with tin (Sn)-based perovskites emerging as a promising substitute due to tin's similar electronic configuration and favorable optoelectronic properties.

This guide provides a comprehensive performance comparison of tin-based and lead-based perovskite solar cells, supported by experimental data. It is intended for researchers, scientists, and professionals in the field of solar energy and materials science, offering a detailed overview of the current state of these two pivotal classes of perovskite photovoltaics.

Performance Comparison

Lead-based perovskite solar cells consistently demonstrate higher power conversion efficiencies and greater stability compared to their tin-based counterparts. However, recent advancements in tin-based PSCs have shown significant progress in closing this performance gap. The key performance parameters for champion cells of each category are summarized in the table below.

Parameter	Lead-Based (MAPbI ₃)	Tin-Based (FASnI ₃)
Power Conversion Efficiency (PCE)	> 21% [1]	> 10% [2] [3]
Open-Circuit Voltage (Voc)	~1.05 V [4]	0.55 - 0.63 V [5]
Short-Circuit Current Density (Jsc)	~24.23 mA/cm ² [4]	Not explicitly stated
Fill Factor (FF)	up to 84.3% [1]	Not explicitly stated
Stability	Higher, but susceptible to moisture and light-induced degradation. [6] [7]	Lower, prone to rapid oxidation of Sn ²⁺ to Sn ⁴⁺ . [2] [8]

Experimental Protocols

Detailed and reproducible experimental protocols are crucial for the advancement of perovskite solar cell research. Below are representative methodologies for the fabrication and characterization of both lead-based and tin-based perovskite solar cells.

Fabrication of Lead-Based (MAPbI₃) Perovskite Solar Cells

This protocol describes a typical procedure for the fabrication of a high-efficiency methylammonium lead iodide (MAPbI₃) perovskite solar cell.

- Substrate Preparation:** Fluorine-doped tin oxide (FTO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol, each for 15 minutes. The substrates are then dried with a nitrogen gun and treated with UV-ozone for 20 minutes to remove any organic residues.
- Electron Transport Layer (ETL) Deposition:** A compact layer of TiO₂ is deposited on the FTO substrate by spin-coating a precursor solution at 2000 rpm for 30 seconds, followed by annealing at 500°C for 30 minutes. Subsequently, a mesoporous TiO₂ layer is deposited by spin-coating a TiO₂ paste at 4000 rpm for 20 seconds and sintering at 500°C for 30 minutes.

- **Perovskite Layer Deposition (One-Step Method):** A precursor solution of MAPbI_3 is prepared by dissolving methylammonium iodide (MAI) and lead iodide (PbI_2) in a mixed solvent of dimethylformamide (DMF) and dimethyl sulfoxide (DMSO). The solution is spin-coated onto the mesoporous TiO_2 layer in a two-step program: 1000 rpm for 10 seconds followed by 5000 rpm for 30 seconds. During the second step, an anti-solvent (e.g., chlorobenzene) is dripped onto the spinning substrate to induce rapid crystallization. The film is then annealed at 100°C for 10 minutes.[4]
- **Hole Transport Layer (HTL) Deposition:** A solution of Spiro-OMeTAD, a common hole-transporting material, is prepared in chlorobenzene with additives like Li-TFSI and t-butylpyridine. This solution is spin-coated onto the perovskite layer at 4000 rpm for 30 seconds.
- **Electrode Deposition:** Finally, a gold or silver electrode is deposited on top of the HTL by thermal evaporation under high vacuum.

Fabrication of Tin-Based (FASnI_3) Perovskite Solar Cells

The fabrication of formamidinium tin iodide (FASnI_3) PSCs requires careful control of the atmosphere to prevent the oxidation of Sn^{2+} .

- **Substrate and ETL Preparation:** The substrate and electron transport layer are prepared similarly to the lead-based cell protocol, typically within a nitrogen-filled glovebox.
- **Perovskite Layer Deposition:** A precursor solution is prepared by dissolving formamidinium iodide (FAI) and tin(II) iodide (SnI_2) in a mixed solvent system, often with the addition of a reducing agent like SnF_2 or the use of a reducing solvent like formic acid to suppress the oxidation of Sn^{2+} . [2][8] The solution is spin-coated in an inert atmosphere. An anti-solvent dripping step is also commonly employed. The film is then annealed at a temperature typically around 100°C . [9]
- **HTL and Electrode Deposition:** The hole transport layer and metal electrode are deposited using similar procedures as for the lead-based cells, with all steps carried out in an inert environment.

Characterization Methods

The performance and stability of the fabricated solar cells are assessed using a suite of characterization techniques.

- **Current Density-Voltage (J-V) Measurement:** The primary performance of the solar cell is determined by measuring its J-V characteristics under simulated AM 1.5G solar illumination (100 mW/cm^2).^[10] Key parameters such as PCE, V_{oc} , J_{sc} , and FF are extracted from the J-V curve. Due to the hysteretic behavior of perovskite solar cells, it is recommended to perform both forward and reverse voltage sweeps and to report the stabilized power output from maximum power point tracking.^{[11][12]}
- **External Quantum Efficiency (EQE):** EQE measurements are performed to determine the ratio of collected charge carriers to incident photons at each wavelength. This provides insight into the light-harvesting efficiency of the device across the solar spectrum.
- **Stability Testing:** Long-term stability is a critical factor for the commercial viability of perovskite solar cells. Standardized stability testing protocols, such as those developed by the International Summit on Organic Photovoltaic Stability (ISOS), are employed.^{[13][14]} These include:
 - **ISOS-D-1:** Storage in the dark at ambient conditions.^[13]
 - **ISOS-L-1:** Continuous illumination at 1 sun intensity in an inert atmosphere.^[13]
 - **Thermal Cycling and Damp-Heat Tests:** To assess the device's resilience to temperature fluctuations and humidity.

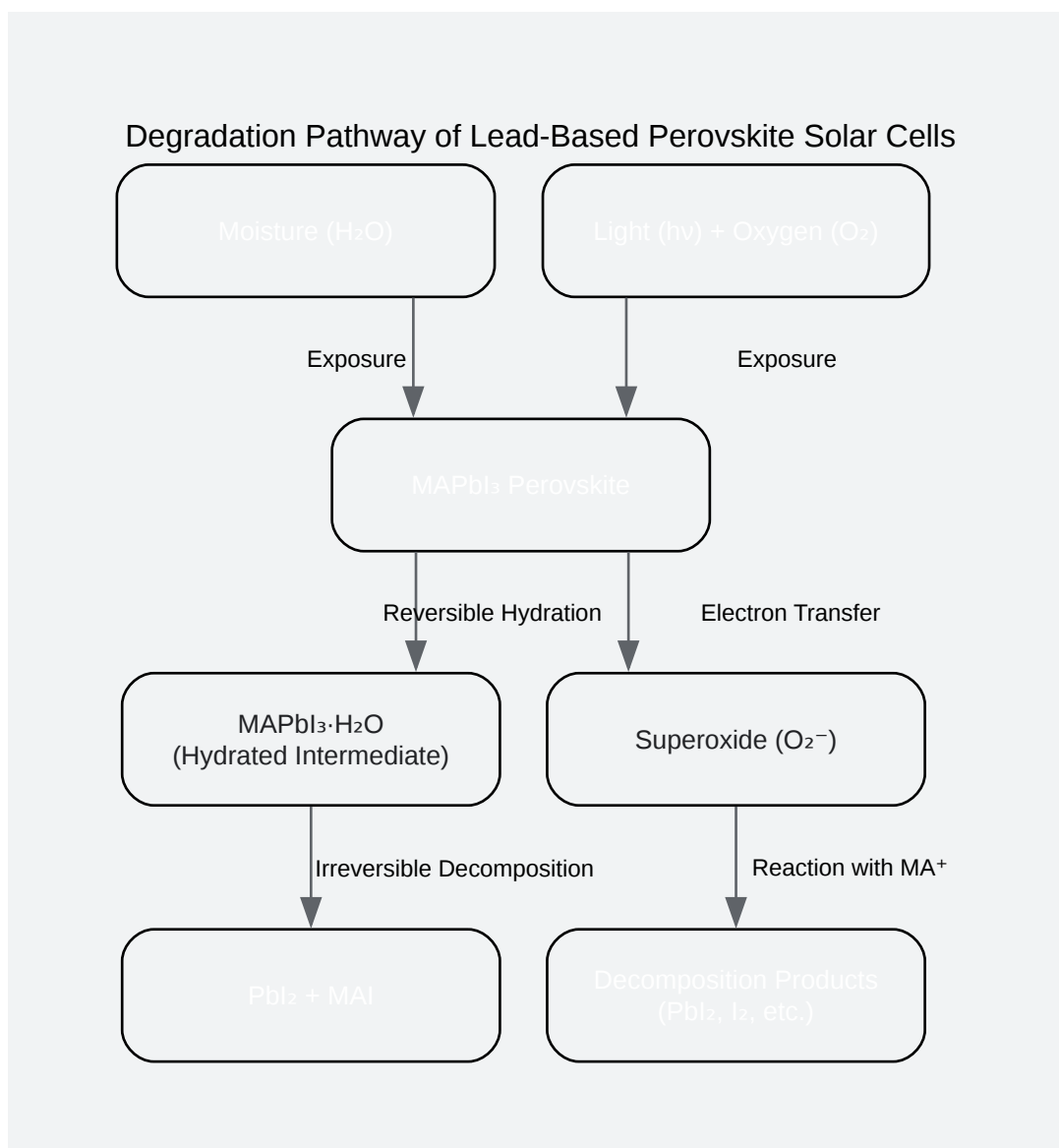
Degradation Pathways

A crucial distinction between tin-based and lead-based perovskite solar cells lies in their degradation mechanisms. The instability of the perovskite material, particularly under operational stress, is a major hurdle to overcome.

Lead-Based Perovskite (MAPbI_3) Degradation

The degradation of MAPbI_3 is primarily initiated by environmental factors such as moisture and oxygen, often accelerated by light and heat.^{[6][7]} Moisture can lead to the reversible formation of a hydrated perovskite intermediate, which can then irreversibly decompose into PbI_2 and

volatile methylammonium iodide (MAI).[15] Light can also induce the formation of superoxide radicals in the presence of oxygen, which can then react with the methylammonium cation, leading to the decomposition of the perovskite structure.[7]



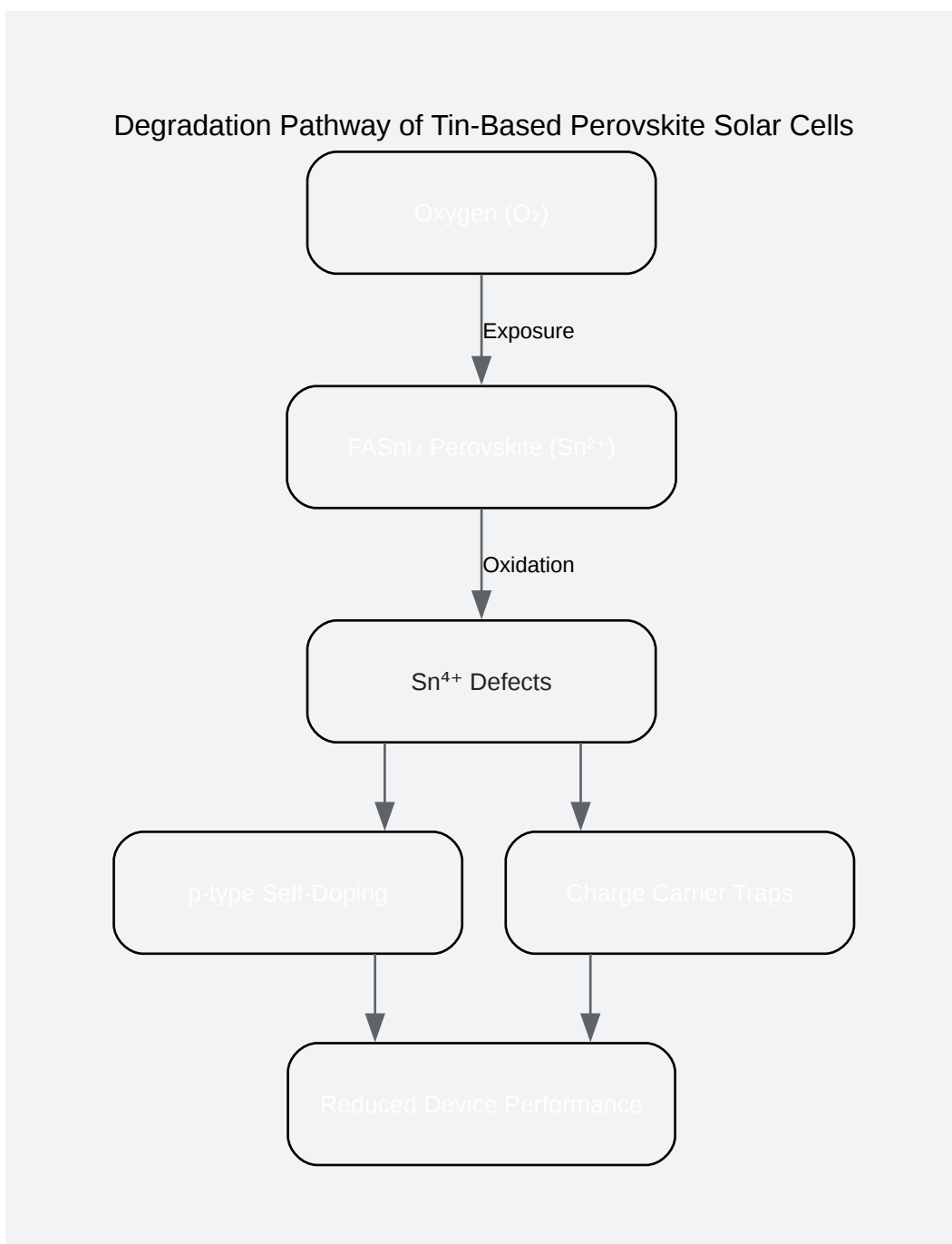
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Caption: Degradation of lead-based perovskites.

Tin-Based Perovskite (FASnI₃) Degradation

The primary degradation pathway for tin-based perovskites is the facile oxidation of tin from its +2 oxidation state to the +4 state ($\text{Sn}^{2+} \rightarrow \text{Sn}^{4+}$).[2][8] This oxidation process is a significant

source of intrinsic instability, leading to self-doping of the perovskite material and the creation of charge carrier traps, which severely hampers device performance. This process is exacerbated by the presence of oxygen.



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Caption: Degradation of tin-based perovskites.

In conclusion, while lead-based perovskite solar cells currently lead in terms of efficiency and stability, the toxicity of lead remains a major barrier to their widespread adoption. Tin-based perovskites offer a promising, more environmentally friendly alternative. Overcoming the intrinsic instability of tin-based perovskites, primarily through the prevention of Sn^{2+} oxidation, is the most critical challenge for future research. Continued advancements in materials engineering, device architecture, and fabrication protocols will be key to unlocking the full potential of both tin-based and lead-based perovskite solar cells, paving the way for a new era of high-performance, low-cost photovoltaics.

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